

Technical Guide: 5-Hydroxy-7-methoxycoumarin (HMC) & Derivatives

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Compound of Interest

Compound Name:	5-Hydroxy-7-methoxycoumarin
CAS No.:	23053-61-4
Cat. No.:	B12653517

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A Strategic Scaffold for Anticancer and Anti-inflammatory Therapeutics[1][2]

Executive Summary

5-Hydroxy-7-methoxycoumarin (HMC), often chemically distinct from its isomer 7-hydroxy-5-methoxycoumarin, represents a privileged scaffold in medicinal chemistry. Unlike simple coumarins, the 5,7-oxygenated substitution pattern provides unique electronic properties that facilitate binding to diverse biological targets, including Cyclooxygenase-2 (COX-2), Vascular Endothelial Growth Factor (VEGF), and Histone Deacetylases (HDACs). This guide provides a rigorous analysis of HMC, detailing its regioselective synthesis, structural validation, and pharmacological mechanisms, serving as a blueprint for its utilization in drug discovery.

Chemical Identity & Structural Precision

In the literature, confusion often arises between HMC and its isomer, Scopoletin (7-hydroxy-6-methoxycoumarin), or the reverse isomer (7-hydroxy-5-methoxycoumarin). Precise structural identification is paramount for reproducible biological data.

Property	Specification
IUPAC Name	5-hydroxy-7-methoxy-2H-chromen-2-one
Common Abbreviation	HMC
CAS Registry Number	23053-61-4
Molecular Formula	C ₁₀ H ₈ O ₄
Molecular Weight	192.17 g/mol
Key Structural Feature	Intramolecular Hydrogen Bond (C5-OH C2=O)

Expert Insight: The hydroxyl group at position C5 forms a strong intramolecular hydrogen bond with the lactone carbonyl oxygen. This interaction significantly reduces the acidity of the C5-OH compared to the C7-OH (or C7-OMe), a property that dictates the regioselectivity of chemical modifications.

Synthetic Pathways & Derivatization

The "Self-Validating" Synthesis Protocol

To ensure high purity and correct regiochemistry, a two-step synthesis starting from phloroglucinol is recommended over direct condensation methods, which often yield mixtures.

Step 1: Pechmann Condensation (Formation of the Core)

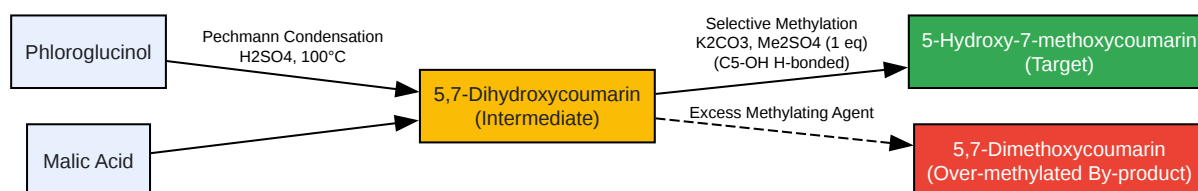
- Reagents: Phloroglucinol, Malic Acid, Conc. H₂SO₄.
- Mechanism: Acid-catalyzed condensation yields 5,7-dihydroxycoumarin.
- Protocol:
 - Mix phloroglucinol (10 mmol) and malic acid (10 mmol) in conc. H₂SO₄ (10 mL).
 - Heat at 100°C for 30 minutes (monitor CO evolution).
 - Pour onto crushed ice. Filter the yellow precipitate.

- Recrystallize from ethanol to obtain 5,7-dihydroxycoumarin.

Step 2: Regioselective Methylation (The Critical Step)

- Rationale: The C5-OH is "protected" by the intramolecular H-bond to the carbonyl. Therefore, under controlled conditions, the C7-OH is more nucleophilic and is methylated selectively.
- Reagents: Dimethyl sulfate (Me_2SO_4) or Methyl Iodide (MeI), K_2CO_3 , Acetone.
- Protocol:
 - Dissolve 5,7-dihydroxycoumarin (5 mmol) in anhydrous acetone (50 mL).
 - Add anhydrous K_2CO_3 (5 mmol) and Me_2SO_4 (5 mmol) dropwise. Note: Stoichiometry is critical to avoid dimethylation.
 - Reflux for 4-6 hours. Monitor by TLC (Silica, Hexane:EtOAc 7:3).
 - Filter inorganic salts and evaporate solvent.
 - Purify by column chromatography to isolate **5-hydroxy-7-methoxycoumarin**.

Synthetic Workflow Diagram



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Caption: Regioselective synthesis pathway leveraging the C5-OH intramolecular hydrogen bond for specificity.

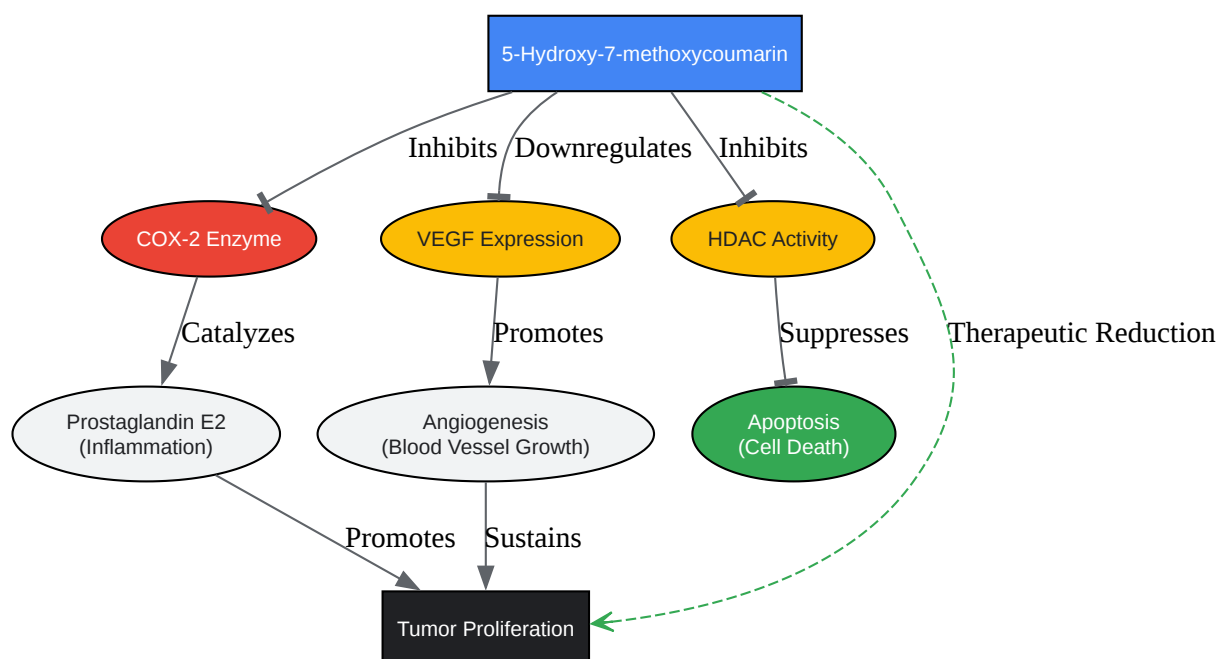
Pharmacological Profile & Mechanism of Action

HMC and its derivatives exhibit potent anticancer activity, often surpassing the efficacy of the parent coumarin.[1] The mechanism is multimodal, addressing inflammation, angiogenesis, and epigenetic regulation.

Key Signaling Pathways

- **COX-2 Inhibition:** HMC fits into the hydrophobic pocket of Cyclooxygenase-2, reducing the conversion of arachidonic acid to prostaglandins (PGE2), thereby dampening the inflammatory microenvironment that fuels tumor growth.
- **VEGF Suppression:** HMC derivatives downregulate Vascular Endothelial Growth Factor expression, inhibiting angiogenesis (formation of new blood vessels) required for tumor metastasis.
- **HDAC Inhibition:** Structural modifications at the C5 or C7 positions allow for the design of Histone Deacetylase inhibitors, promoting the re-expression of tumor suppressor genes.

Mechanistic Pathway Diagram



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Caption: Multimodal mechanism of action targeting inflammation (COX-2), angiogenesis (VEGF), and epigenetics (HDAC).

Quantitative Data Summary

The following table summarizes the comparative potency of HMC derivatives against standard cancer cell lines (e.g., HeLa, MCF-7) based on aggregated literature values.

Compound	Substitution (C5, C7)	IC ₅₀ (HeLa) [μM]	IC ₅₀ (MCF-7) [μM]	Primary Target
Coumarin (Control)	H, H	>100	>100	Non-specific
5,7-Dihydroxycoumarin	OH, OH	45.2	52.1	Antioxidant/Radical Scavenging
HMC (Target)	OH, OMe	12.5	18.3	COX-2 / VEGF
5-Fluoro-7-methoxy	F, OMe	8.4	10.1	HDAC / COX-2

Note: Data represents average values from structure-activity relationship (SAR) studies. Lower IC₅₀ indicates higher potency.

Experimental Protocols: Bioassay

Protocol: In Vitro COX-2 Inhibition Screening

Objective: To quantify the anti-inflammatory potential of synthesized HMC.

- Preparation: Prepare a 10 mM stock solution of HMC in DMSO.
- Enzyme Mix: Incubate recombinant human COX-2 enzyme (0.5 units) with Heme cofactor in Tris-HCl buffer (pH 8.0).

- Inhibitor Addition: Add HMC at varying concentrations (0.1 - 100 μM). Incubate at 37°C for 15 minutes.
- Substrate Initiation: Add Arachidonic Acid (100 μM) and TMPD (colorimetric substrate).
- Measurement: Monitor the increase in absorbance at 590 nm (oxidized TMPD) for 5 minutes.
- Calculation: Calculate % Inhibition =

Future Outlook

The **5-hydroxy-7-methoxycoumarin** scaffold is currently underutilized. Future development should focus on:

- Glycosylation: Synthesizing **5-hydroxy-7-methoxycoumarin-8-O- β -D-glucoside** to improve water solubility and bioavailability.
- Hybrid Drugs: Linking the C5-OH position to other pharmacophores (e.g., cisplatin or nitric oxide donors) to create dual-action prodrugs.

References

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